

# Application Notes and Protocols for Tridecylamine in the Solvent Extraction of Gold

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tridecylamine*

Cat. No.: *B1585788*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Solvent extraction is a pivotal hydrometallurgical technique for the selective recovery and purification of precious metals, including gold. Among the various extractants, high molecular weight amines, such as **tridecylamine** and its analogs (e.g., tri-n-octylamine), have demonstrated significant efficacy in extracting gold from acidic chloride and alkaline cyanide leach solutions. This document provides detailed application notes and experimental protocols for the use of **tridecylamine** and similar tertiary amines in the solvent extraction of gold, targeting professionals in research and development.

The primary mechanism for gold extraction from acidic chloride media using tertiary amines involves the formation of an ion-pair. In a hydrochloric acid solution, gold typically exists as the tetrachloroaurate(III) anion,  $[\text{AuCl}_4]^-$ . The tertiary amine ( $\text{R}_3\text{N}$ ), in the presence of HCl, is protonated to form an alkylammonium cation ( $\text{R}_3\text{NH}^+$ ). This cation then forms an ion-pair with the tetrachloroaurate anion, which is soluble in the organic phase.

Reaction:  $\text{R}_3\text{N}(\text{org}) + \text{H}^+(\text{aq}) + [\text{AuCl}_4]^\text{-}(\text{aq}) \rightleftharpoons \text{--INVALID-LINK--}$

From alkaline cyanide solutions, the mechanism is similar, involving the extraction of the dicyanoaurate(I) anion,  $[\text{Au}(\text{CN})_2]^-$ . The amine extractant, often with the aid of a modifier, facilitates the transfer of this anionic gold complex into the organic phase.

## Data Presentation

The following tables summarize quantitative data on the solvent extraction of gold using **tridecylamine** analogs under various experimental conditions.

Table 1: Gold Extraction Efficiency with A327H<sup>+</sup>Cl<sup>-</sup> Ionic Liquid (a mixture of tri-octyl and tri-decyl amines) in Toluene

Ionic Liquid Conc. (M)	HCl Conc. (M)	Temperature (°C)	Gold Extraction (%)
5.3 x 10 <sup>-5</sup>	4	20	~93
5.3 x 10 <sup>-5</sup>	4	30	~90
5.3 x 10 <sup>-5</sup>	4	40	~87
5.3 x 10 <sup>-5</sup>	4	50	~84
2.1 x 10 <sup>-4</sup>	2	20	>90
1.0 x 10 <sup>-3</sup>	6	20	>95

Data synthesized from studies on A327H<sup>+</sup>Cl<sup>-</sup> ionic liquid.[\[1\]](#)[\[2\]](#)

Table 2: Stripping of Gold from Loaded Organic Phase

Stripping Agent	Stripping Agent Conc. (M)	Loaded Organic Phase	Stripping Efficiency (%)
Sodium Thiocyanate (NaSCN)	0.75 (+ 0.25 M LiCl)	A327H <sup>+</sup> AuCl <sub>4</sub> <sup>-</sup> in Toluene	High (Isotherm shows effective stripping)
Ammonium Hydroxide (NH <sub>4</sub> OH)	1	Tributyl Phosphate with Au(III)	Quantitative
Thiourea in HCl	0.1	TOA with Au(III)	Effective
Sodium Sulfite (Na <sub>2</sub> SO <sub>3</sub> )	Variable	Dibutyl Carbitol with Au(I)	Kinetically dependent, effective

Data compiled from various amine-based and solvating extractant systems.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocols

### Protocol 1: Solvent Extraction of Gold(III) from Hydrochloric Acid Solution

Objective: To extract gold(III) from an acidic chloride solution using a tertiary amine-based organic phase.

Materials:

- Aqueous feed solution: Gold(III) dissolved in hydrochloric acid (e.g., 1-6 M HCl).
- Organic phase: 0.01 - 0.1 M **Tridecylamine** (or a similar tertiary amine like Alamine 336/A327) dissolved in a suitable diluent (e.g., kerosene, toluene, or xylene).
- Separatory funnels or mixer-settlers.
- pH meter.
- Shaker or magnetic stirrer.
- Analytical equipment for gold determination (e.g., AAS, ICP-OES).

Procedure:

- Preparation of Organic Phase: Prepare the desired volume of the organic phase by dissolving the tertiary amine in the chosen diluent to the target concentration.
- Phase Contacting:
  - Measure equal volumes of the aqueous feed solution and the organic phase (e.g., 50 mL of each for a phase ratio of 1:1).
  - Combine the two phases in a separatory funnel.
- Equilibration:

- Shake the separatory funnel vigorously for a predetermined time (e.g., 5-15 minutes) to ensure thorough mixing and allow the extraction equilibrium to be reached.[2]
- Alternatively, use a mixer-settler for continuous operations.
- Phase Separation:
  - Allow the phases to separate completely. The organic phase, being less dense, will typically be the upper layer.
  - Carefully separate the two phases. The aqueous phase is now the raffinate.
- Analysis:
  - Take samples from the initial aqueous feed and the raffinate.
  - Analyze the gold concentration in both samples to determine the extraction efficiency.
  - Extraction Efficiency (%) =  $[(C_{\text{initial}} - C_{\text{raffinate}}) / C_{\text{initial}}] * 100$ , where C is the concentration of gold.

## Protocol 2: Stripping of Gold from the Loaded Organic Phase

Objective: To recover the extracted gold from the loaded organic phase into a new aqueous solution.

Materials:

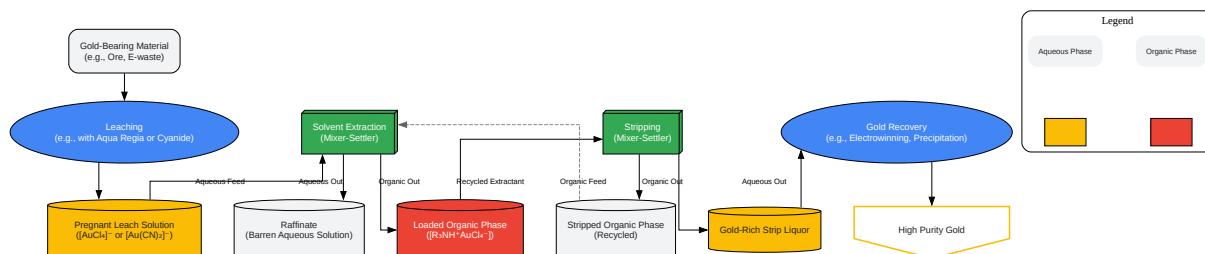
- Loaded organic phase from Protocol 1.
- Stripping solution: An aqueous solution capable of reversing the extraction equilibrium. Common options include:
  - Sodium thiocyanate (NaSCN) solution (e.g., 0.5 - 1.0 M).[1]
  - Ammonium hydroxide (NH<sub>4</sub>OH) solution (e.g., 1 M).[5]

- Acidic thiourea solution.[\[4\]](#)
- Separatory funnels or mixer-settlers.
- Shaker or magnetic stirrer.
- Analytical equipment for gold determination.

#### Procedure:

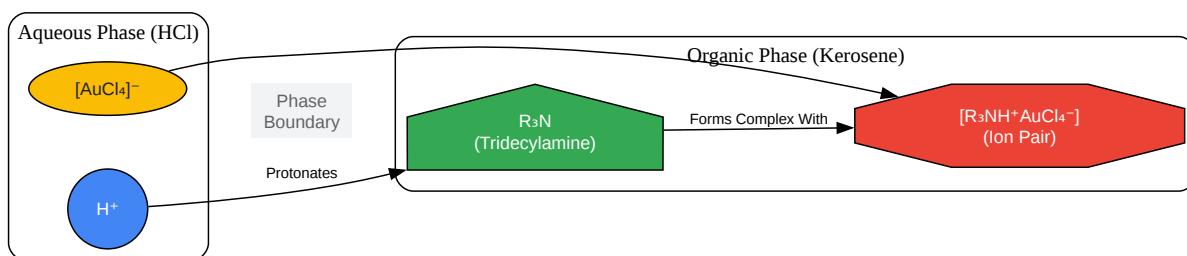
- Phase Contacting:
  - Combine the loaded organic phase with the chosen stripping solution in a separatory funnel. The phase ratio (Organic:Aqueous) can be varied (e.g., 1:1, 2:1, 1:2) to achieve the desired concentration of gold in the strip liquor.
- Equilibration:
  - Shake the mixture for a sufficient time (e.g., 10-30 minutes) to allow for the transfer of gold from the organic to the aqueous phase.
- Phase Separation:
  - Allow the phases to separate.
  - Collect the aqueous stripping solution, which is now rich in gold. The organic phase is now "stripped" and can potentially be recycled for further extraction.
- Analysis:
  - Analyze the gold concentration in the loaded organic phase and the aqueous stripping solution to determine the stripping efficiency.
  - Stripping Efficiency (%) =  $(C_{\text{strip}} * V_{\text{strip}}) / (C_{\text{loaded\_org}} * V_{\text{loaded\_org}}) * 100$ , where C is the concentration and V is the volume.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for gold recovery using solvent extraction.



[Click to download full resolution via product page](#)

Caption: Ion-pair formation in gold extraction with **tridecylamine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. psecommunity.org [psecommunity.org]
- 2. preprints.org [preprints.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Tridecylamine in the Solvent Extraction of Gold]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585788#tridecylamine-in-solvent-extraction-of-precious-metals-like-gold\]](https://www.benchchem.com/product/b1585788#tridecylamine-in-solvent-extraction-of-precious-metals-like-gold)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)